

Application Notes and Protocols for N-Acylation of Isopropylamine

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Compound of Interest

Compound Name: *N*-Isopropylbenzamide

Cat. No.: B184332

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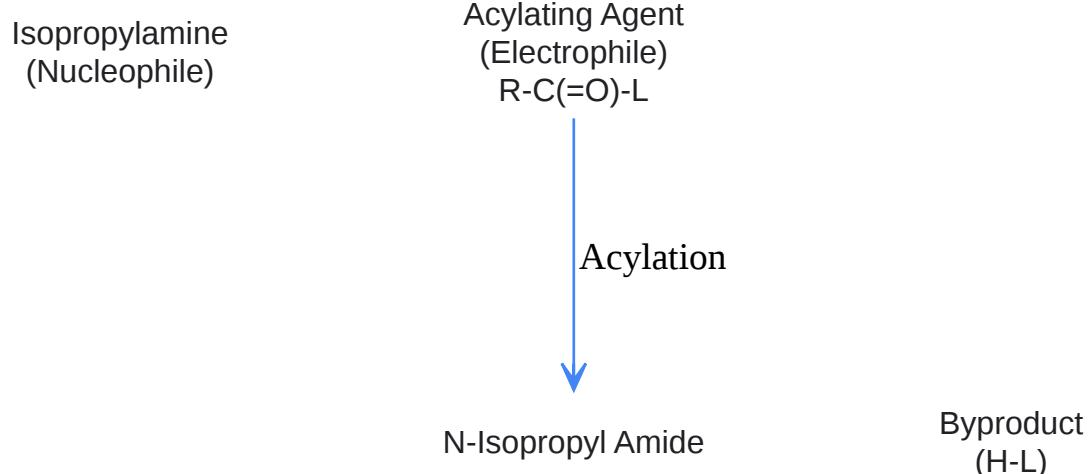
Introduction

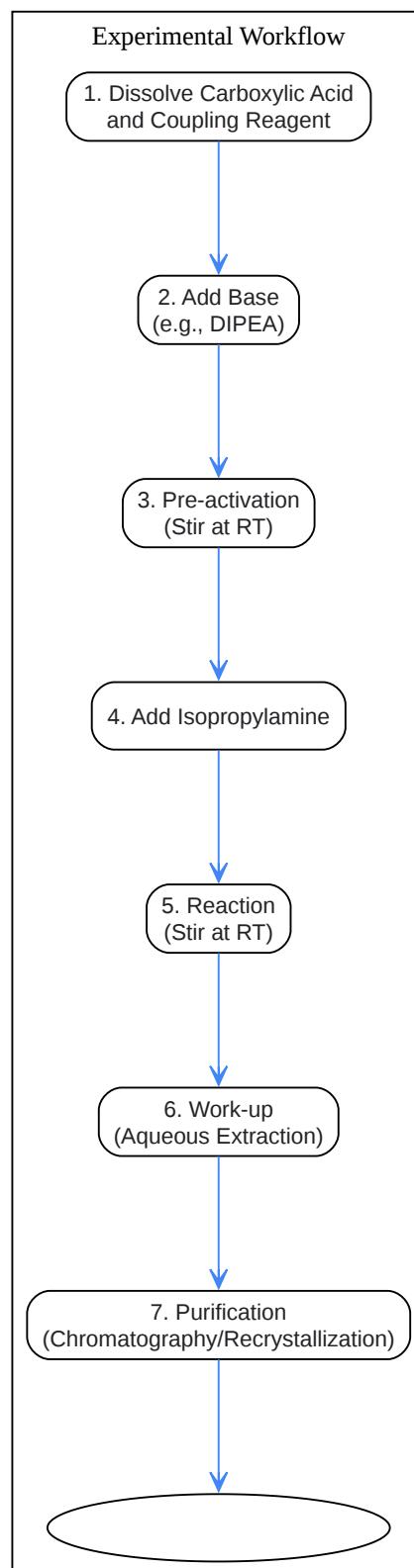
N-acylation is a fundamental and widely utilized transformation in organic synthesis, crucial for the formation of amide bonds. The N-acylation of isopropylamine is a key reaction in the synthesis of a variety of important compounds, including active pharmaceutical ingredients, agrochemicals, and other specialty chemicals. The resulting N-isopropyl amides often exhibit desirable physicochemical and biological properties.

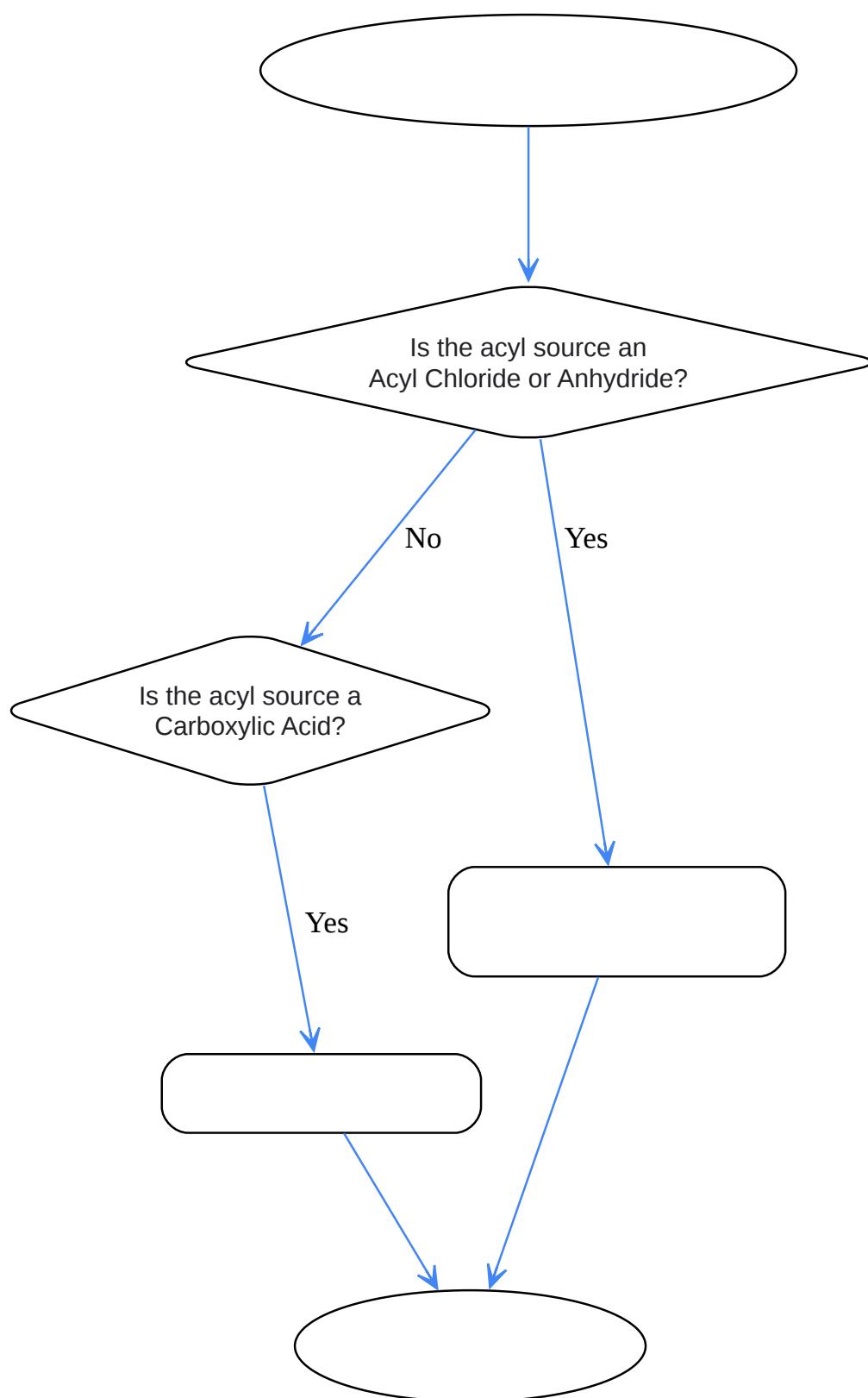
This document provides detailed application notes and experimental protocols for the N-acylation of isopropylamine using three common classes of acylating agents: acyl chlorides, acid anhydrides, and carboxylic acids (with the assistance of coupling reagents). The reaction conditions, including stoichiometry, solvent, temperature, and reaction time, are summarized to provide a comprehensive guide for researchers.

General Reaction Scheme

The N-acylation of isopropylamine involves the reaction of the primary amine with an acylating agent to form an N-isopropyl amide. The general transformation is depicted below:





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